

A Technical Guide to the Potential Research Applications of n-Butyl 4-Nitrocinnamate

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Compound of Interest

Compound Name: *n*-Butyl 4-nitrocinnamate

Cat. No.: B8596738

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Introduction: Unveiling the Potential of a Multifaceted Scaffold

In the landscape of modern drug discovery, the exploration of novel chemical scaffolds with diverse biological activities is paramount. Cinnamic acid and its derivatives, naturally occurring compounds found in a variety of plants, represent one such privileged scaffold.^{[1][2]} This class of molecules is renowned for a wide spectrum of pharmacological properties, including antimicrobial, antioxidant, anticancer, and anti-inflammatory activities.^{[3][4]} The versatility of the cinnamate core allows for extensive chemical modification, enabling the fine-tuning of its biological profile.

This guide focuses on a specific, yet underexplored, derivative: **n-butyl 4-nitrocinnamate**. The structure of this molecule is particularly compelling for three key reasons:

- **The Cinnamate Core:** Provides a foundational structure with known broad-spectrum bioactivity.^[1]
- **The 4-Nitro Group:** The addition of a nitro group to the benzene ring of a cinnamate has been shown to enhance its antibacterial efficacy.^{[2][5]}

- The n-Butyl Ester: Research on various cinnamic esters has demonstrated that the butyl substituent can potentiate antifungal responses, with butyl cinnamate being identified as a particularly potent agent.[\[6\]](#)

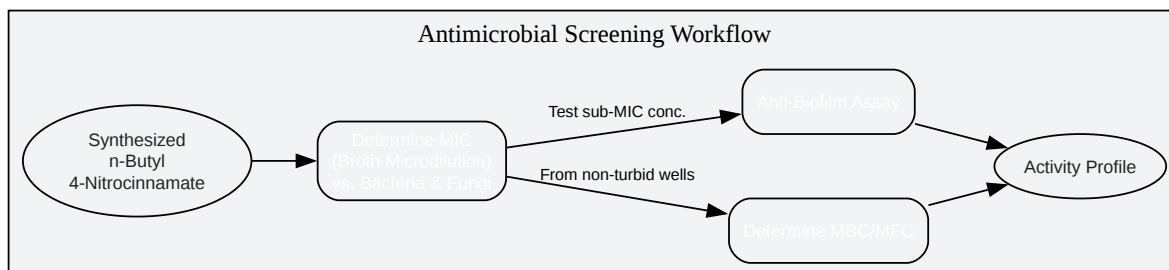
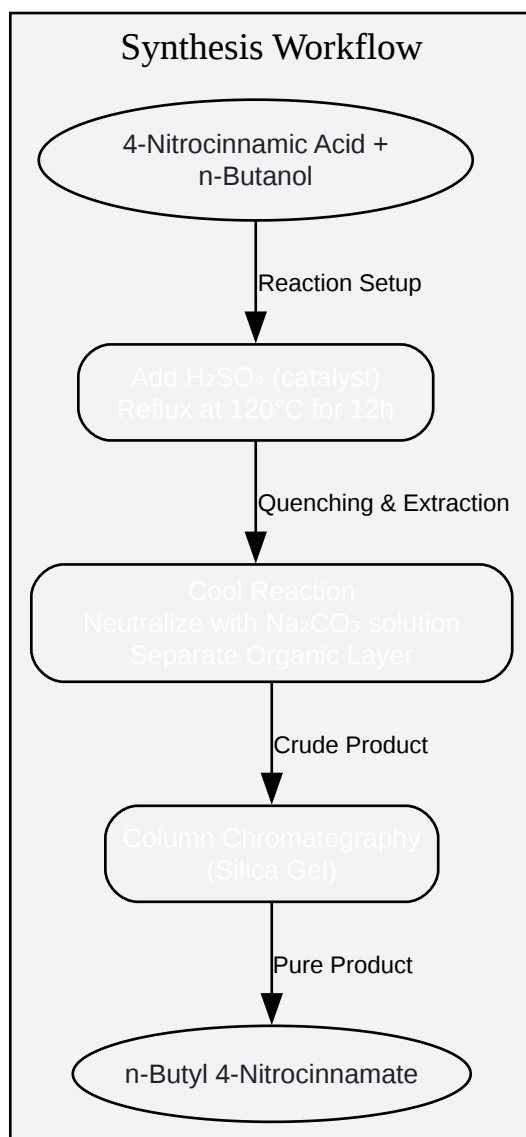
Given these structural attributes, **n-butyl 4-nitrocinnamate** emerges as a high-potential candidate for investigation in several key therapeutic areas. This technical guide will provide researchers, scientists, and drug development professionals with a comprehensive overview of its potential applications, grounded in the established activities of related compounds. We will delve into its synthesis and characterization, and propose detailed, field-proven experimental protocols to systematically explore its promise as an antimicrobial, anticancer, and enzyme-inhibiting agent.

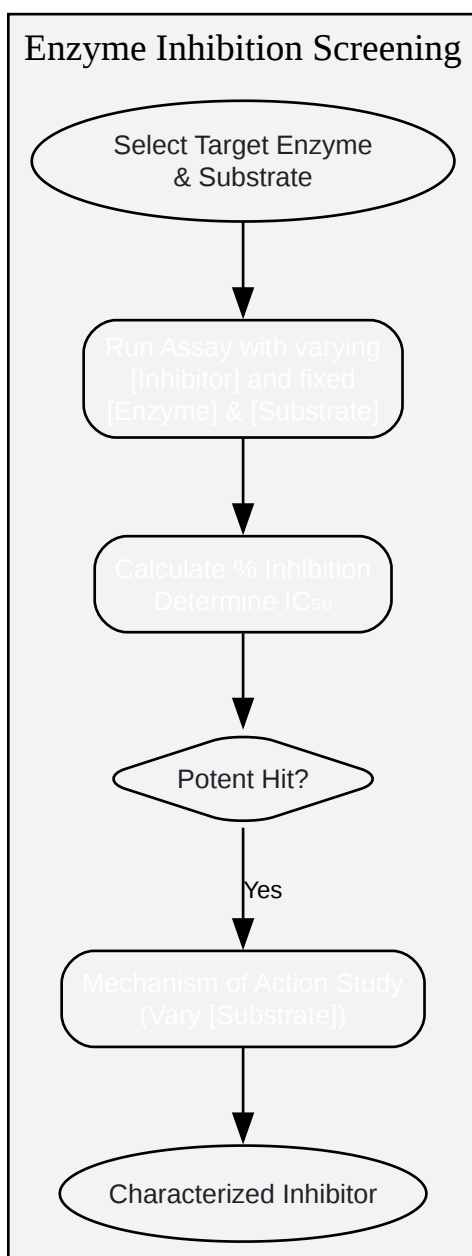
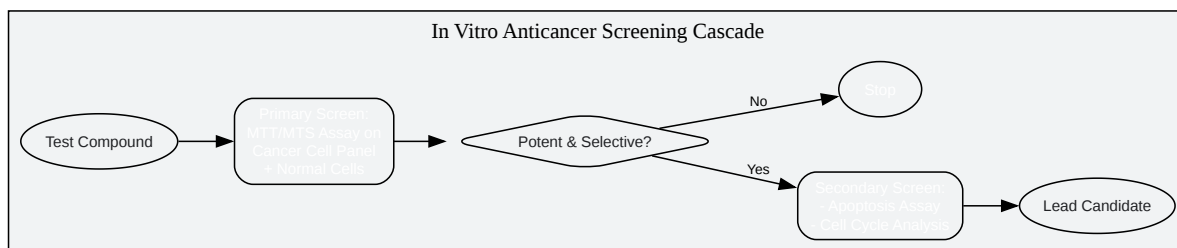
Section 1: Synthesis and Characterization

The accessibility of a compound is a critical first step in its evaluation. **N-butyl 4-nitrocinnamate** can be readily synthesized using established and scalable chemical methods, most notably the Fischer esterification.

Synthesis via Fischer Esterification

This classic acid-catalyzed esterification reaction provides a straightforward and cost-effective route to **n-butyl 4-nitrocinnamate** from commercially available starting materials: 4-nitrocinnamic acid and n-butanol.[\[7\]](#)[\[8\]](#)





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